

# Physical and chemical properties of 3-Hydroxy-2,2-dimethylpropanal

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## Compound of Interest

Compound Name: 3-Hydroxy-2,2-dimethylpropanal

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## An In-depth Technical Guide to 3-Hydroxy-2,2-dimethylpropanal

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Hydroxy-2,2-dimethylpropanal** (also known as hydroxypivaldehyde). It is a valuable intermediate in the chemical industry, particularly in the synthesis of pharmaceuticals, agrochemicals, and polymers. This document consolidates key data, experimental protocols, and chemical behavior to support its application in research and development.

## Chemical Identity and Descriptors

**3-Hydroxy-2,2-dimethylpropanal** is an organic compound characterized by the presence of both a hydroxyl and an aldehyde functional group.

Identifier	Value
IUPAC Name	3-hydroxy-2,2-dimethylpropanal <a href="#">[1]</a>
Common Names	Hydroxypivaldehyde, Pentaladol, 2,2-Dimethyl-3-hydroxypropionaldehyde
CAS Number	597-31-9 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>2</sub> <a href="#">[2]</a>
Molecular Weight	102.13 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
InChI Key	JJMOMMLADQPZNY-UHFFFAOYSA-N <a href="#">[1]</a>
SMILES	CC(C)(CO)C=O <a href="#">[1]</a>

## Physicochemical Properties

The physical properties of **3-Hydroxy-2,2-dimethylpropanal** can vary, which is often attributed to its tendency to exist in equilibrium with its dimeric form.[\[2\]](#)[\[3\]](#) This is a crucial consideration when interpreting physical data.

Property	Value	Notes
Physical State	Colorless liquid or needle-shaped crystals.[4][5]	Can be a liquid or solid at room temperature depending on purity and the monomer/dimer ratio.
Melting Point	30-33 °C; 89-90 °C; 103 °C	The wide range is likely due to the presence of both monomer and dimer forms.[2][3][5]
Boiling Point	141 °C; 172-173 °C (decomposes); 204.4 °C at 760 mmHg; 67-69 °C at 1.87 kPa	Significant variation exists in reported boiling points.[3][5]
Density	Approximately 0.964 g/cm <sup>3</sup>	
Solubility	Soluble in water and various organic solvents.[4][6]	The hydroxyl and aldehyde groups contribute to its solubility.
Flash Point	60.3 °C	
pKa	14.25 ± 0.10 (Predicted)[6]	

## Chemical Properties and Reactivity

**3-Hydroxy-2,2-dimethylpropanal** is a versatile bifunctional molecule. Its chemical behavior is dictated by the aldehyde and primary alcohol groups.

- Dimerization: It can undergo reversible dimerization to form a dioxane derivative, which contributes to the variability in its physical properties.[3]
- Oxidation and Reduction: The aldehyde group can be oxidized to a carboxylic acid or reduced to an alcohol. The primary hydroxyl group can also be oxidized.
- Aldol Condensation: As a product of an aldol condensation, it can potentially participate in further related reactions.

- Stability: It can be stabilized by forming a solid product with water, which is advantageous for storage.

## Synthesis and Purification

The primary industrial synthesis of **3-Hydroxy-2,2-dimethylpropanal** is through the aldol condensation of isobutyraldehyde and formaldehyde.[\[1\]](#)

### Experimental Protocol: Synthesis

This protocol is adapted from established industrial processes.

#### Materials:

- Isobutyraldehyde
- Formaldehyde (aqueous solution, e.g., formalin)
- Basic catalyst (e.g., triethylamine)
- Water

#### Procedure:

- In a reaction vessel, combine isobutyraldehyde and an aqueous solution of formaldehyde in an approximate molar ratio of 2:1.
- Add a catalytic amount of a basic catalyst, such as triethylamine.
- The reaction is typically carried out at a temperature between 70°C and 95°C.
- The progress of the reaction can be monitored by observing the consumption of the reactants.
- Upon completion, the reaction mixture will contain **3-Hydroxy-2,2-dimethylpropanal**, unreacted starting materials, water, and byproducts.

### Experimental Protocol: Purification

Purification is critical to remove unreacted starting materials and byproducts.

Materials:

- Crude reaction mixture
- Water
- Extraction solvent (e.g., isobutyraldehyde or other suitable aldehyde)

Procedure:

- Distillation: The crude reaction mixture is first subjected to distillation, often under reduced pressure, to remove low-boiling components such as unreacted isobutyraldehyde.
- Extraction: The resulting solution containing **3-Hydroxy-2,2-dimethylpropanal** can be purified by liquid-liquid extraction. An aldehyde solvent under basic conditions can be used to extract the product and separate it from impurities like formate salts.
- Crystallization: The purified **3-Hydroxy-2,2-dimethylpropanal** can be crystallized from an aqueous solution by cooling. The resulting crystals are then filtered, washed with cold water, and dried.

## Spectroscopic Data

Spectroscopy	Data
<sup>1</sup> H NMR	Expected signals include a singlet for the aldehyde proton, a singlet for the two methyl groups, a singlet for the methylene protons adjacent to the hydroxyl group, and a broad singlet for the hydroxyl proton.
<sup>13</sup> C NMR	Expected signals include a resonance for the aldehyde carbon, the quaternary carbon, the methyl carbons, and the methylene carbon.
IR Spectroscopy	Characteristic peaks are expected for the O-H stretch (broad, ~3400 cm <sup>-1</sup> ), C-H stretches of the alkyl groups (~2900-3000 cm <sup>-1</sup> ), and a strong C=O stretch for the aldehyde (~1720 cm <sup>-1</sup> ).
Mass Spectrometry	The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

## Applications in Research and Development

**3-Hydroxy-2,2-dimethylpropanal** is a key building block in organic synthesis with numerous applications:

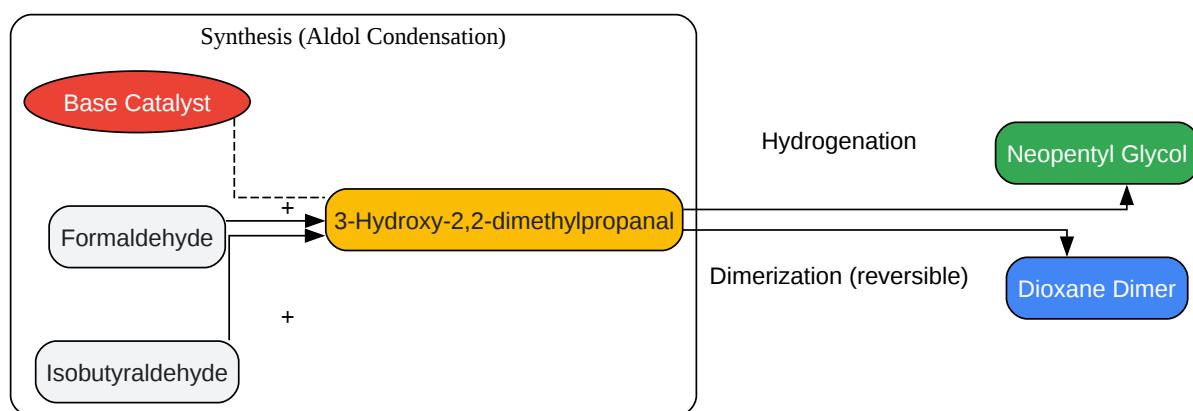
- Pharmaceuticals: It is used in the synthesis of various active pharmaceutical ingredients, including squalene synthase inhibitors.[\[5\]](#)
- Agrochemicals: Its structure can be modified to produce effective herbicides, insecticides, and fungicides.[\[7\]](#)
- Polymers and Resins: It is a precursor to neopentyl glycol, which is widely used in the production of polyesters, polyurethanes, and alkyd resins.
- Fragrances and Flavors: It is also utilized in the fragrance and flavor industry.[\[6\]](#)

## Safety and Toxicology

**3-Hydroxy-2,2-dimethylpropanal** is classified as a neurotoxin in lethal-dose studies.<sup>[1]</sup> It can cause serious eye irritation. Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling this compound.

## Diagrams

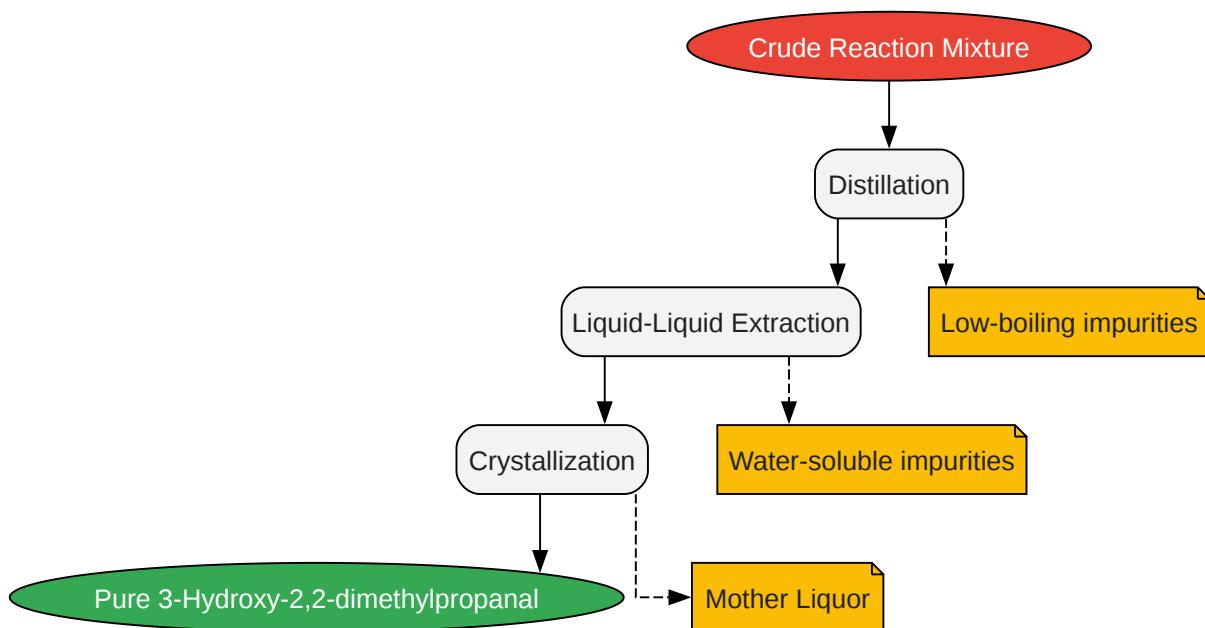
### Synthesis and Key Reactions



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Caption: Synthesis of **3-Hydroxy-2,2-dimethylpropanal** and its primary reactions.

## Purification Workflow



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Caption: A typical workflow for the purification of **3-Hydroxy-2,2-dimethylpropanal**.

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